

An In-depth Technical Guide to 3,3-Dimethylindolin-6-amine: Physicochemical Properties

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Compound of Interest

Compound Name: **3,3-Dimethylindolin-6-amine**

Cat. No.: **B1323086**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **3,3-Dimethylindolin-6-amine**, a heterocyclic building block with potential applications in medicinal chemistry and materials science. The information is presented to be a readily accessible resource for researchers and professionals in drug development.

Physicochemical Data Summary

The fundamental molecular properties of **3,3-Dimethylindolin-6-amine** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Reference
Molecular Formula	C10H14N2	[1]
Molecular Weight	162.23 g/mol	[1]
CAS Number	179898-73-8	[1]

Experimental Protocols

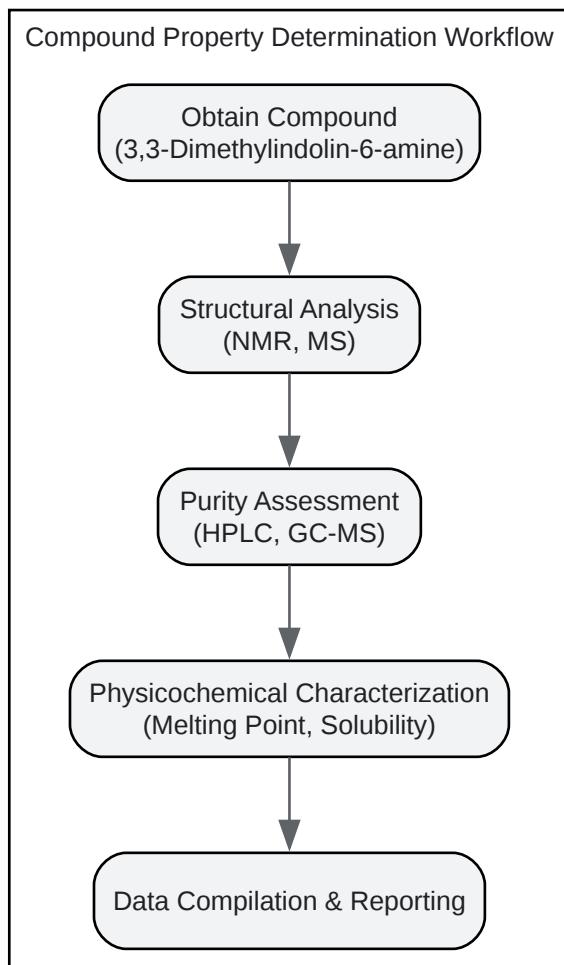
Detailed experimental protocols for the synthesis and purification of **3,3-Dimethylindolin-6-amine** are proprietary and specific to individual chemical suppliers. However, a general methodological workflow for the characterization of such a compound is outlined below.

General Workflow for Compound Characterization:

- Procurement: Obtain the compound from a reputable chemical supplier. Note the recommended storage conditions, which for **3,3-Dimethylindolin-6-amine** are typically at 2-8°C in a dark, inert atmosphere.[\[1\]](#)
- Structural Verification:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: Perform ¹H and ¹³C NMR to confirm the chemical structure, including the positions of the amine and dimethyl groups on the indoline scaffold.
 - Mass Spectrometry (MS): Utilize a high-resolution mass spectrometer to confirm the molecular weight and elemental composition.
- Purity Analysis:
 - High-Performance Liquid Chromatography (HPLC): Employ a suitable column and mobile phase to determine the purity of the compound.
 - Gas Chromatography-Mass Spectrometry (GC-MS): If the compound is sufficiently volatile and thermally stable, GC-MS can also be used for purity assessment and identification of any volatile impurities.
- Physical Property Determination:
 - Melting Point: Determine the melting point using a calibrated apparatus to assess purity.
 - Solubility: Test the solubility in a range of common laboratory solvents (e.g., water, ethanol, DMSO, dichloromethane) to guide formulation and reaction setup.

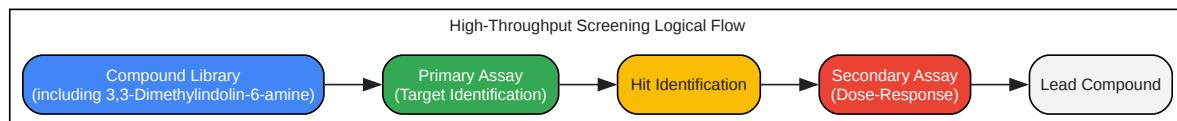
Conceptual Diagrams

The following diagrams illustrate conceptual workflows relevant to the study and application of chemical compounds like **3,3-Dimethylindolin-6-amine**.



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Caption: A generalized workflow for the characterization of a chemical compound.



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References

- 1. 179898-73-8|3,3-Dimethylindolin-6-amine|BLD Pharm [bldpharm.com]
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